

Application Notes: Analysis of **Prohexadione** Residues in Apples by HPLC-UVD

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Compound of Interest

Compound Name: *Prohexadione*

Cat. No.: *B163171*


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AN-HPLC-001

Introduction

Prohexadione-calcium is a plant growth regulator used in apple orchards to control vegetative growth.^[1] Its use necessitates reliable analytical methods to monitor residue levels in apple matrices to ensure they comply with regulatory limits. This application note details a robust High-Performance Liquid Chromatography with Ultraviolet-Visible Diode Array Detection (HPLC-UVD) method for the quantitative determination of **prohexadione** residues in apples. The method involves a straightforward extraction and cleanup procedure, followed by reversed-phase HPLC analysis.

Chemical Information

Compound	Prohexadione
Chemical Structure	
	
IUPAC Name	3,5-dioxo-4-propanoylcyclohexane-1-carboxylic acid[3]
Molecular Formula	C10H12O5[3]
Molecular Weight	212.20 g/mol [3]
UV-Vis Absorption	Maximum absorption at 273 nm in a neutral solution.

Method Performance

A summary of the method's performance characteristics is provided in the table below, demonstrating its suitability for routine analysis of **prohexadione** residues in apples.

Parameter	Result
Linearity Range	0.02 - 2.5 mg/kg
Correlation Coefficient (r^2)	>0.9988
Limit of Detection (LOD)	0.005 mg/kg
Limit of Quantitation (LOQ)	0.02 mg/kg
Accuracy (Recovery)	84.1 - 94.1%
Precision (RSD)	2.4 - 6.9%

Detailed Experimental Protocol

Scope

This protocol describes the procedure for the determination of **prohexadione** residues in apples using HPLC-UVD.

Principle

Prohexadione residues are extracted from apple samples with acidic acetonitrile. An ion-suppression liquid-liquid partitioning step is followed by cleanup using an anion exchange solid-phase extraction (SPE) cartridge. The final extract is analyzed by reversed-phase HPLC with UV detection.

Reagents and Materials

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid
- Sodium chloride
- Anhydrous sodium sulfate
- **Prohexadione** analytical standard
- Solid Phase Extraction (SPE) cartridges: Anion exchange

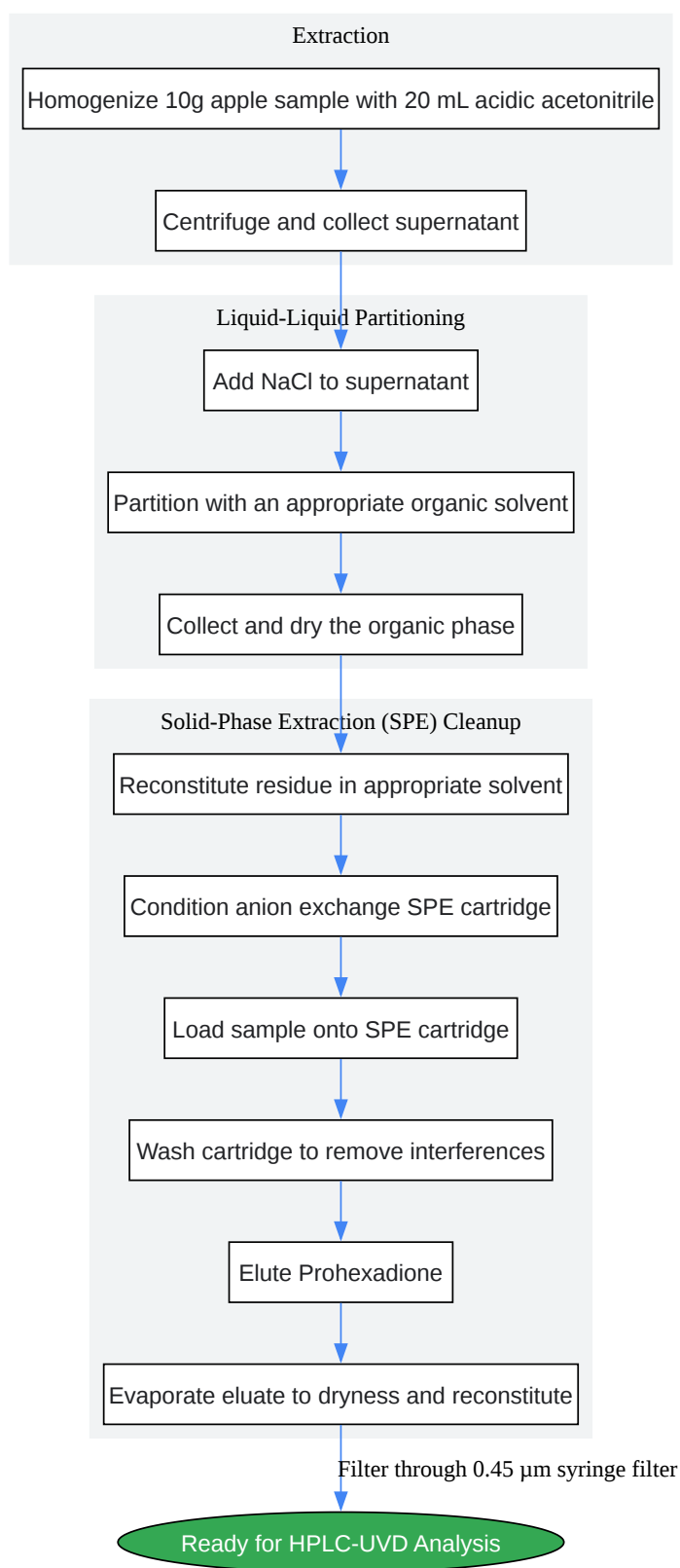
Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Visible Diode Array Detector (UVD).
- Analytical balance
- Homogenizer

- Centrifuge
- Rotary evaporator
- Vortex mixer
- Syringe filters (0.45 μm)

Sample Preparation

A detailed workflow for sample preparation is outlined below.



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Caption: Sample Preparation Workflow.

HPLC-UVD Operating Conditions

Parameter	Condition
Column	C18 reversed-phase column
Mobile Phase	Gradient elution with acetonitrile and water
Flow Rate	1.0 mL/min (typical)
Injection Volume	20 µL (typical)
Column Temperature	25 °C (typical)
UV Detection Wavelength	273 nm

Calibration

Prepare a series of standard solutions of **prohexadione** in a suitable solvent. The concentration range should encompass the expected residue levels in the samples and the method's linear range (0.02 - 2.5 mg/kg). Inject the standards into the HPLC system and construct a calibration curve by plotting the peak area against the concentration.

Analysis and Calculation

Inject the prepared apple sample extracts into the HPLC-UVD system. Identify the **prohexadione** peak based on the retention time obtained from the standard solutions. Quantify the amount of **prohexadione** in the sample using the calibration curve. The concentration of **prohexadione** in the original apple sample is calculated using the following formula:

$$\text{Residue (mg/kg)} = (C \times V) / M$$

Where:

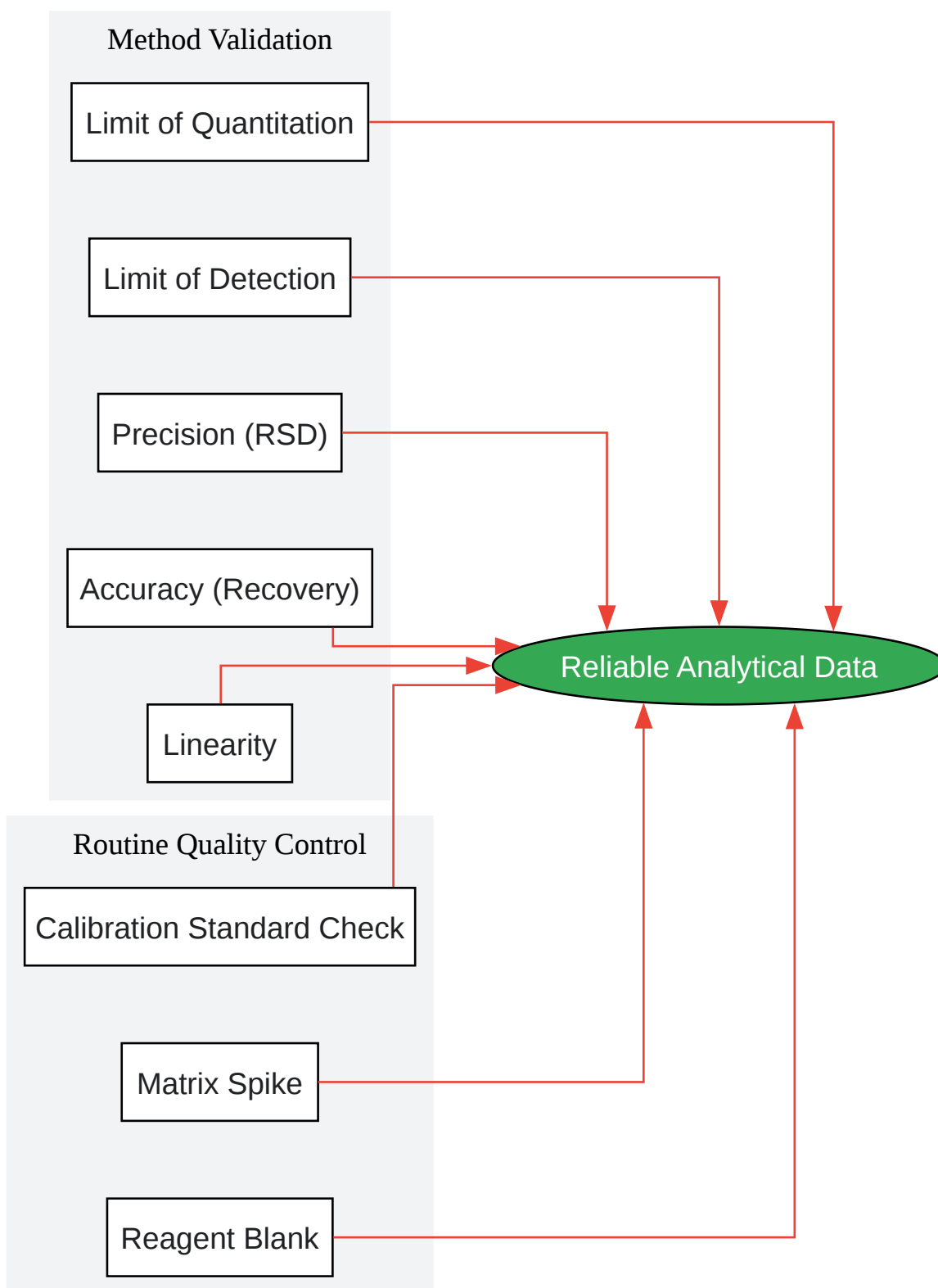
- C = Concentration of **prohexadione** in the final extract (mg/L) from the calibration curve.
- V = Final volume of the extract (L).
- M = Mass of the apple sample (kg).

Quality Control

To ensure the reliability of the results, the following quality control measures should be implemented:

- Analyze a reagent blank with each batch of samples to check for contamination.
- Analyze a fortified apple sample (spike) with each batch to assess method recovery.
- Inject a calibration standard periodically during the analytical run to monitor instrument performance.

The logical relationship for ensuring data quality is depicted below.



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Caption: Data Quality Assurance Logic.

References

- 1. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 2. researchgate.net [researchgate.net]
- 3. Prohexadione | C₁₀H₁₂O₅ | CID 184900 - PubChem [pubchem.ncbi.nlm.nih.gov]
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